

Application Notes and Protocols for Preparing PMQA (BIX-01294) Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PMQA, also known as BIX-01294, is a potent and selective inhibitor of histone G9a methyltransferase (G9a) and G9a-like protein (GLP).[1][2] These enzymes are responsible for the mono- and di-methylation of lysine 9 on histone H3 (H3K9), epigenetic marks typically associated with transcriptional repression.[3] By inhibiting G9a and GLP, BIX-01294 leads to a reduction in global H3K9me2 levels, which can reactivate silenced genes and induce cellular processes such as apoptosis and autophagy.[4][5][6][7] Its ability to modulate the epigenetic landscape makes it a valuable tool in cancer research, stem cell biology, and studies of gene regulation.[2][6][8] This document provides detailed protocols for the preparation, storage, and handling of BIX-01294 stock solutions for experimental use.

Quantitative Data Summary Chemical Properties

BIX-01294 is commonly available as the free base or as a more water-soluble trihydrochloride salt. It is crucial to use the correct molecular weight corresponding to the specific form of the compound for accurate molarity calculations.



Form	Chemical Formula	Molecular Weight (g/mol)	CAS Number
BIX-01294 (Free Base)	C28H38N6O2	490.64	935693-62-2
BIX-01294 trihydrochloride	C28H38N6O2 · 3HCl	600.02	1392399-03-9

(Data sourced from multiple suppliers)[2][7][9][10]

Solubility Data

The solubility of BIX-01294 varies significantly between aqueous solutions and organic solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.



Compound Form	Solvent	Maximum Concentration	Notes
BIX-01294 (Free Base)	DMSO	≥ 98 mg/mL (≥ 199.74 mM)	Use fresh, anhydrous DMSO as the compound is hygroscopic.[1] Sonication is recommended to aid dissolution.[10]
BIX-01294 trihydrochloride	DMSO	≥ 98 mg/mL (≥ 163.32 mM)	Use fresh, anhydrous DMSO to avoid solubility issues.[7] Sonication is recommended.[9]
BIX-01294 trihydrochloride	Water	~60 mg/mL (~100 mM)	Sonication is recommended to fully dissolve the compound.[9]
BIX-01294 (Free Base)	Water	< 0.1 mg/mL	Insoluble in water.[1]

Storage and Stability

Proper storage is critical to maintain the integrity and activity of BIX-01294.

Form	Condition	Storage Temperature	Duration
Solid Powder	Dry, dark environment	-20°C	Up to 3 years[9][10]
Stock Solution in Solvent	Aliquoted to avoid freeze-thaw cycles	-80°C	Up to 1 year[7][9][10]
Stock Solution in Solvent	Aliquoted to avoid freeze-thaw cycles	-20°C	Up to 1 month[7][11]



Experimental Protocols

Protocol 1: Preparation of a 10 mM BIX-01294 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, which can then be diluted to working concentrations for various assays.

Materials:

- BIX-01294 powder (free base, MW: 490.64 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- · Calibrated pipettes and sterile tips

Equipment:

- Analytical balance
- Vortex mixer
- Bath sonicator
- Chemical fume hood
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions:

- BIX-01294 is a bioactive small molecule. Handle with care in a chemical fume hood.
- Wear appropriate PPE to avoid inhalation, ingestion, or contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

Step-by-Step Procedure:



- Calculation: To prepare a 10 mM stock solution, calculate the required mass of BIX-01294.
 - Formula: Mass (mg) = Molarity (mM) x Volume (mL) x Molecular Weight (g/mol)
 - Example for 1 mL of 10 mM stock: Mass (mg) = 10 mM x 1 mL x 490.64 g/mol = 4.91 mg
- Weighing: Accurately weigh 4.91 mg of BIX-01294 powder and transfer it to a sterile vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the vial containing the BIX-01294 powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the vial in a bath sonicator for 5-10 minutes.[9][10] Visually inspect the solution to ensure no particulates remain.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, amber cryovials. This minimizes repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, and preparation date.
 - Store the aliquots at -80°C for long-term stability (up to 1 year).[7][10]

Protocol 2: Preparation of Working Solutions

For most cell-based experiments, the high-concentration DMSO stock must be serially diluted into a cell culture medium.

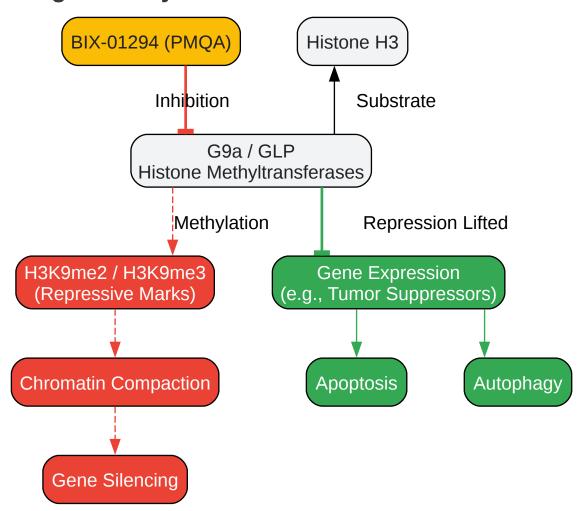
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM BIX-01294 stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid precipitation and ensure accurate final concentrations, first prepare an intermediate dilution (e.g., 1 mM) in cell culture medium.



- Final Dilution: Add the required volume of the stock or intermediate solution to the final volume of pre-warmed cell culture medium to achieve the desired working concentration (e.g., 1-10 μM for cell-based assays).[4][12]
- Mixing: Mix the final working solution thoroughly by gentle inversion or pipetting before adding it to cells.
- Important: Prepare working solutions fresh for each experiment and do not store them.[11]
 Always include a vehicle control (e.g., DMSO at the same final concentration) in your experiments.

Visualizations Signaling Pathway of BIX-01294

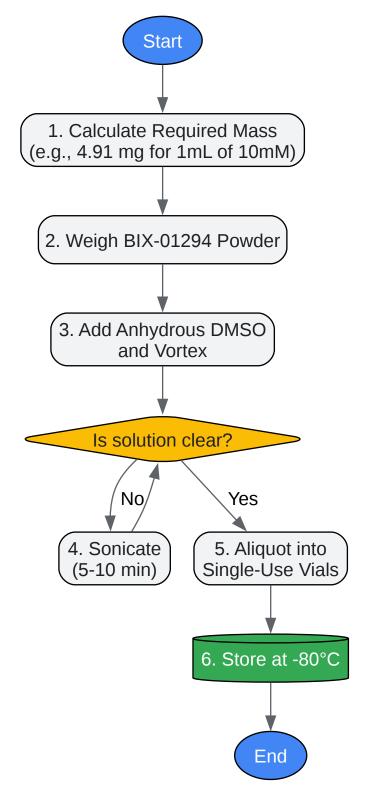


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Caption: BIX-01294 inhibits G9a/GLP, reducing H3K9 methylation and reactivating gene expression.

Experimental Workflow for Stock Solution Preparation





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Caption: Workflow for preparing a concentrated stock solution of BIX-01294 in DMSO.

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